

Application Note: Synthesis of Metethoheptazine Hydrochloride

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Compound of Interest

Compound Name: Metethoheptazine hydrochloride

CAS No.: 1089-55-0

Cat. No.: B12777959

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Introduction & Retrosynthetic Analysis

Metethoheptazine is distinguished from its analog Ethoheptazine by the presence of an additional methyl group at the C3 position of the azepane ring. This structural modification introduces steric constraints that influence receptor binding affinity.

Retrosynthetic Logic: The most robust route to the 4-phenylazepane core involves the construction of the quaternary carbon at C4 via the double alkylation of phenylacetonitrile. To achieve the specific 1,3-dimethyl regiochemistry, an unsymmetrical bis-haloamine precursor is required.

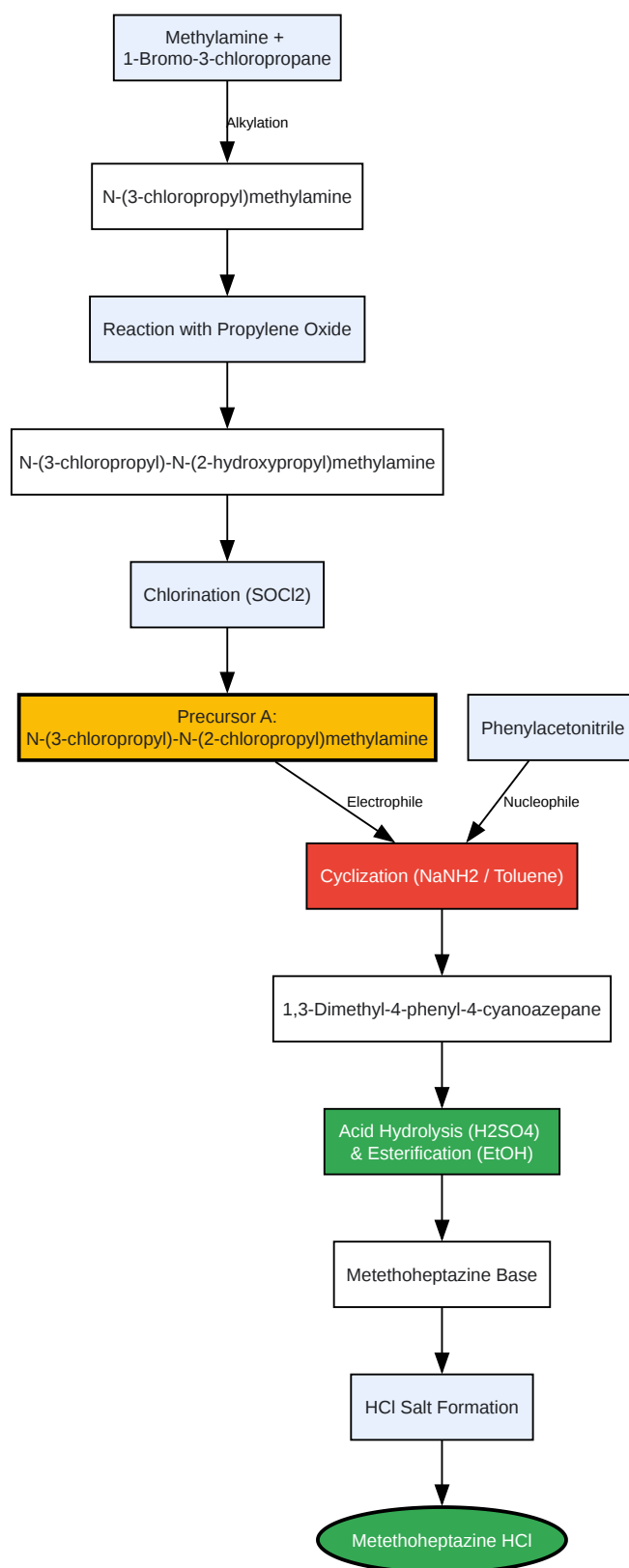
- Target: 7-membered azepane ring.
- Disconnection: C4 quaternary center.
- Synthons: Phenylacetonitrile anion + N-(3-chloropropyl)-N-(2-chloropropyl)methylamine.

The synthesis is divided into three critical phases:

- Precursor Synthesis: Preparation of the unsymmetrical nitrogen mustard chain.
- Cyclization: Construction of the azepane ring via bis-alkylation.
- Functionalization: Conversion of the nitrile to the ethyl ester and salt formation.

Reaction Scheme & Pathway Visualization

The following flowchart illustrates the critical chemical transformations.



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Figure 1: Step-wise synthesis pathway from commodity precursors to Metethoheptazine HCl.[1]

Detailed Experimental Protocol

Phase 1: Synthesis of the Nitrogen Mustard Precursor

Objective: Synthesize N-(3-chloropropyl)-N-(2-chloropropyl)methylamine. Rationale: The 1,3-dimethyl substitution pattern dictates that the amine chain must have a 3-carbon arm (propyl) and a modified 2-carbon arm (derived from propylene oxide) to place the methyl group at C3 relative to the nitrogen (N1-C2-C3(Me)-C4).

Reagents:

Reagent	Equiv.	Role
Methylamine (40% aq)	3.0	Starting Amine
1-Bromo-3-chloropropane	1.0	Alkylating Agent
Propylene Oxide	1.1	Chain Extension

| Thionyl Chloride (SOCl₂) | 1.2 | Chlorination |

Procedure:

- Mono-alkylation:** Add 1-bromo-3-chloropropane dropwise to an excess of chilled methylamine solution (0°C) to favor mono-alkylation. Extract the resulting N-(3-chloropropyl)methylamine with ether and distill.
- Epoxide Opening:** Dissolve the secondary amine in methanol. Add propylene oxide slowly at 0-5°C. Stir at room temperature for 12 hours. The amine attacks the terminal carbon of the epoxide, yielding N-(3-chloropropyl)-N-(2-hydroxypropyl)methylamine.
- Chlorination:** Dissolve the amino-alcohol in chloroform (CHCl₃). Add thionyl chloride dropwise at 0°C. Reflux for 2 hours to convert the secondary alcohol to the chloride.
- Isolation:** Evaporate solvent and excess SOCl₂ under vacuum. The residue is the hydrochloride salt of the precursor. Neutralize with cold NaHCO₃ and extract the free base immediately before use (nitrogen mustards are unstable; handle with extreme caution).

Phase 2: Ring Closure (Cyclization)

Objective: Formation of the 1,3-dimethyl-4-phenyl-4-cyanoazepane core. Safety: Uses Sodium Amide (NaNH_2) – highly reactive with moisture.

Reagents:

Reagent	Equiv.	Role
Phenylacetonitrile	1.0	Nucleophile Source
Sodium Amide (NaNH_2)	2.2	Strong Base
Precursor Amine (Phase 1)	1.1	Electrophile

| Toluene (Dry) | Solvent | Medium |

Procedure:

- **Anion Formation:** Suspend NaNH_2 in dry toluene under nitrogen atmosphere. Add phenylacetonitrile dropwise at 35-40°C. Evolution of ammonia gas indicates anion formation. Stir for 1 hour.
- **Alkylation:** Add the freshly prepared N-(3-chloropropyl)-N-(2-chloropropyl)methylamine (dissolved in dry toluene) dropwise to the stirring anion mixture.
 - Note: The reaction is exothermic. Maintain temperature at 45-50°C.
- **Reflux:** Heat the mixture to reflux (110°C) for 6–12 hours to drive the second alkylation step (ring closure).
- **Quench:** Cool to room temperature. Carefully add ice water to quench unreacted amide.
- **Extraction:** Separate the toluene layer. Extract the aqueous layer with benzene or toluene. Combine organic phases and wash with water and brine.
- **Purification:** Extract the basic product into 2N HCl. Wash the acidic aqueous layer with ether (removes unreacted nitrile). Basify the aqueous layer with NaOH and extract the oil (1,3-

dimethyl-4-phenyl-4-cyanoazepane) into ether.

Phase 3: Hydrolysis and Esterification

Objective: Convert the nitrile group (-CN) to the ethyl ester (-COOEt).

Procedure:

- Hydrolysis: Heat the nitrile intermediate with 70% sulfuric acid (H₂SO₄) at 140°C for 4 hours. This converts the nitrile to the carboxylic acid (or amide intermediate).
- Esterification: Dilute the reaction mixture with excess Ethanol (EtOH). Reflux for 12 hours. Alternatively, isolate the carboxylic acid and reflux with EtOH/HCl gas.
- Isolation: Evaporate excess ethanol. Basify the residue with Na₂CO₃. Extract the Metethoheptazine free base into ether. Dry over MgSO₄.
- Salt Formation: Bubble dry Hydrogen Chloride (HCl) gas into the ethereal solution. The hydrochloride salt precipitates as a white crystalline solid.[\[2\]](#)
- Recrystallization: Recrystallize from Ethanol/Ethyl Acetate to obtain pharmaceutical-grade purity.

Analytical Specifications

Parameter	Specification	Method
Appearance	White crystalline powder	Visual
Melting Point	194-196°C (HCl salt)	Capillary
IR Spectrum	C=O stretch ~1725 cm ⁻¹ (Ester)	FTIR
Mass Spec	[M+H] ⁺ = 276.2 m/z	ESI-MS
Solubility	Soluble in water, ethanol; Insoluble in ether	-

Safety & Compliance

- **Hazardous Reagents:** Sodium Amide is pyrophoric and reacts violently with water. Nitrogen mustard precursors are potential blistering agents and should be handled in a fume hood with full PPE.
- **Regulatory Status:** Metethoheptazine is an opioid analgesic. While not always Schedule I/II in all jurisdictions (often Schedule III or IV depending on specific "phenazepine" laws), researchers must verify local DEA/controlled substance regulations before synthesis.
- **Waste Disposal:** Quench all reaction mixtures containing NaNH₂ with isopropanol before water. Neutralize acidic waste.

References

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Sources

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